

# Toxicology Data Summary for 2-Fluoroamphetamine

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## Compound Focus: 2-Fluoroamphetamine

CAS No.: 1716-60-5

Cat. No.: S600596

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The table below consolidates the specific toxicological data points found for 2-FA. Please note that some of this data is from a non-peer-reviewed source and may require further verification [1].

Parameter	Value	Conditions	Source / Notes
LD <sub>50</sub>	100 mg/kg	Mouse; intraperitoneal (i.p.)	Cited in Wikipedia; requires medical citation [1].
Analgesic Dose	20 mg/kg (50% inhibition of response)	Mouse; i.p.	Effect measured against tail-clamp response [1].
Anorexiant Dose	15 mg/kg (50% inhibition of food intake for 2h)	Rat; oral (p.o.)	Measured 1 hour after administration [1].
Effect on Blood Pressure	Increase of 29 mm	Rat; intravenous (i.v.) 0.5 mg/kg	-- [1]

## Research Context and Data Gaps

- Limited Data:** The search results highlight a general scarcity of formal pharmacological and toxicological studies on 2-FA and many other New Psychoactive Substances (NPS) [2]. The data above is foundational but not sufficient for a full toxicological risk assessment.

- **Comparative Pharmacology:** It is believed that 2-FA acts primarily as a dopamine and norepinephrine releasing agent [3]. This mechanism is similar to traditional amphetamines, but the fluorine substitution can alter its potency, metabolism, and toxicity.
- **Emphasis on Metabolite Identification:** A study on the related compound 4-fluoroamphetamine (4-FA) identified several metabolites via liquid chromatography-mass spectrometry (LC-MS/MS), indicating that metabolism occurs via multiple pathways [4]. This suggests that metabolite identification and quantification are critical components of the toxicological profile for fluoroamphetamines.

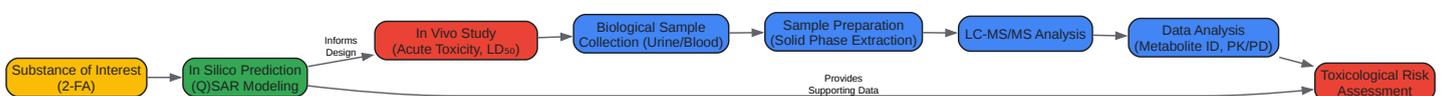
## Suggested Research Approaches

Given the data gaps, the following methodologies from research on similar compounds could be applied to 2-FA:

- **Metabolite Identification:** As demonstrated with 4-FA, **LC-MS/MS analysis of urine samples** from controlled studies can identify major metabolic pathways and potential toxic metabolites [4].
- **Analytical Protocol:** Solid-phase extraction (SPE) followed by LC-MS analysis is a standard technique for detecting and quantifying amphetamine analogs in biological samples like urine [5]. Certified reference materials (CRMs) are essential for accurate identification and quantification.
- **Computational Modeling:** In the absence of extensive experimental data, **(Quantitative) Structure-Activity Relationship [(Q)SAR] models** can be used to predict acute oral toxicity (LD<sub>50</sub>) and other hazardous properties based on the chemical structure [6].

## Experimental Workflow for Toxicology Profiling

Based on the general principles from the search results, the following diagram outlines a potential experimental workflow for establishing the toxicological profile of a substance like 2-FA.



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*A proposed workflow for toxicological profiling, integrating computational and experimental methods.*

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## References

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